

# CAS number and chemical properties of barium perchlorate

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Compound of Interest		
Compound Name:	Barium perchlorate	
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An In-depth Technical Guide to Barium Perchlorate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Barium perchlorate**, with the chemical formula Ba(ClO<sub>4</sub>)<sub>2</sub>, is an inorganic salt composed of a barium cation (Ba<sup>2+</sup>) and two perchlorate anions (ClO<sub>4</sub><sup>-</sup>). It is a powerful oxidizing agent, a property that defines its primary applications and hazards.[1][2] While not directly used in drug development, its properties as a dehydrating agent and a reagent in specific chemical syntheses make it a compound of interest for researchers in various chemical and pharmaceutical fields. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on data relevant to a laboratory and research setting.

It is important to note that **barium perchlorate** is not known to be involved in biological signaling pathways. Its significance in a research context is primarily due to its chemical reactivity.

## **Chemical and Physical Properties**

**Barium perchlorate** is a white crystalline solid that can exist in anhydrous and hydrated forms, most commonly as **barium perchlorate** trihydrate (Ba(ClO<sub>4</sub>)<sub>2</sub>·3H<sub>2</sub>O).[1] The properties of the



anhydrous and hydrated forms differ, particularly in terms of density. The compound is hygroscopic, meaning it readily absorbs moisture from the air.[3]

## **Quantitative Data Summary**

The following table summarizes the key quantitative properties of **barium perchlorate**.

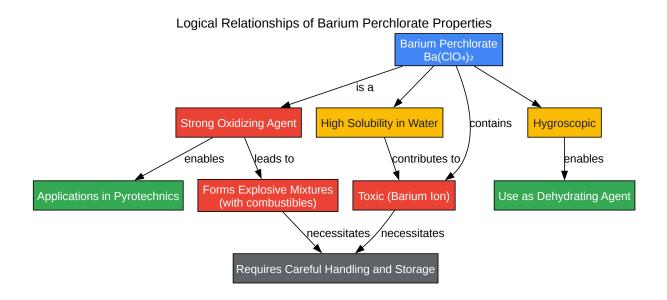
Property	Value	Form
CAS Number	13465-95-7	Anhydrous
Molecular Formula	Ba(ClO <sub>4</sub> ) <sub>2</sub>	Anhydrous
Molar Mass	336.23 g/mol	Anhydrous
Appearance	White crystalline solid/powder	Both
Density	3.2 g/cm³ at 25°C[4][5]	Anhydrous
2.74 g/cm³ at 20°C[6]	Trihydrate	
Melting Point	505 °C (decomposes)[4]	Anhydrous
Boiling Point	Decomposes[2]	Anhydrous
Solubility in Water	177.8 g/100 g at 20°C[6] 198 g/100 mL at 25°C[2] 205.8 g/100 g at 40°C[6]	Trihydrate
Solubility in other solvents	Soluble in ethanol and acetone.[2] Insoluble in diethyl ether.[2]	Anhydrous

## **Reactivity and Hazards**

**Barium perchlorate** is a strong oxidizing agent and presents significant hazards.[2] It can form explosive mixtures with combustible materials, organic compounds, and reducing agents.[3] These mixtures can be ignited by friction or heat. The thermal decomposition of anhydrous **barium perchlorate** into barium chloride and oxygen is a complex process.[7][8] The initial stages involve the formation of barium chlorate as an intermediate.[7][8]



Due to its oxidizing nature and the toxicity of soluble barium compounds, **barium perchlorate** must be handled with appropriate safety precautions, including the use of personal protective equipment. It should be stored in a cool, dry place away from combustible materials.[2]



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Caption: Logical relationships of **barium perchlorate**'s core properties.

# **Experimental Protocols Synthesis of Barium Perchlorate**

A common laboratory method for the synthesis of **barium perchlorate** involves the reaction of perchloric acid with a barium salt, such as barium carbonate.[2]

#### Materials:

Barium carbonate (BaCO<sub>3</sub>)

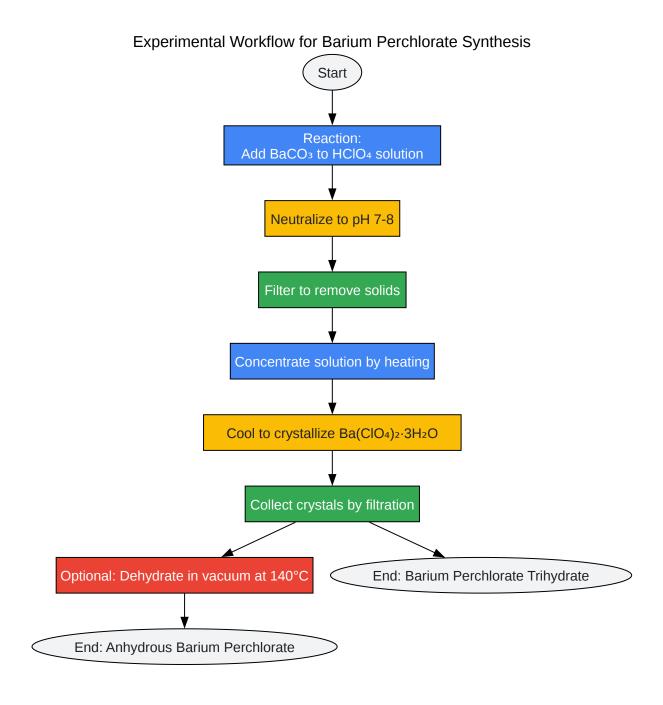


- Perchloric acid (HClO<sub>4</sub>), ~60-70% solution
- Deionized water
- pH indicator paper
- Beaker, magnetic stirrer, heating plate, and filtration apparatus

### Methodology:

- In a fume hood, slowly add a stoichiometric amount of barium carbonate to a stirred aqueous solution of perchloric acid. The reaction is effervescent due to the production of carbon dioxide gas.
  - Reaction: BaCO<sub>3</sub> + 2HClO<sub>4</sub> → Ba(ClO<sub>4</sub>)<sub>2</sub> + H<sub>2</sub>O + CO<sub>2</sub>
- Continue adding barium carbonate until the effervescence ceases and the solution is neutral to slightly alkaline (pH 7-8). This ensures all the perchloric acid has reacted.
- Gently heat the solution to facilitate the reaction and then filter it to remove any unreacted barium carbonate and other solid impurities.
- The resulting filtrate is a solution of **barium perchlorate**. To obtain the crystalline form, the solution can be concentrated by gentle heating to evaporate some of the water, followed by cooling to induce crystallization.
- The crystals of **barium perchlorate** trihydrate can then be collected by filtration.
- To obtain anhydrous **barium perchlorate**, the hydrated salt must be carefully dehydrated. This is achieved by heating the hydrated crystals in a vacuum at approximately 140°C.[1] Heating in the absence of a vacuum can lead to hydrolysis.[1]





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Caption: Workflow for the synthesis of barium perchlorate.



## **Analytical Application: Titration of Sulfate**

**Barium perchlorate** is used as a titrant for the determination of sulfate ions in a non-aqueous solvent.[9][10] The endpoint is detected using an indicator such as Thorin.[9][10]

#### Materials:

- Barium perchlorate solution (0.01 N), standardized
- Thorin indicator solution (0.2% in water)
- Isopropanol, 80% solution
- Sulfate sample of unknown concentration
- Burette, Erlenmeyer flask, magnetic stirrer

#### Methodology:

- Pipette a known volume of the aqueous sulfate sample into an Erlenmeyer flask.
- Add a significant volume of isopropanol to the flask to achieve a final solvent concentration of approximately 80%.[9]
- Add 2-4 drops of Thorin indicator to the solution.[9]
- Titrate the solution with the standardized barium perchlorate solution. The barium ions will
  precipitate the sulfate ions as barium sulfate (BaSO<sub>4</sub>).
- The endpoint is reached when the solution turns from yellow/orange to a stable pink color, indicating the presence of excess barium ions that form a complex with the Thorin indicator. [9][11]
- The concentration of sulfate in the original sample can be calculated from the volume of barium perchlorate titrant used. It is crucial to control the pH of the solution (typically between 2.5 and 4.0) for an accurate titration.[12]

## Conclusion



Barium perchlorate is a compound with distinct chemical properties, primarily characterized by its strong oxidizing nature and high solubility. While its direct application in drug development is limited, its utility as a laboratory reagent for specific syntheses and analytical procedures, such as sulfate determination, makes it a relevant compound for the broader scientific community. The significant hazards associated with barium perchlorate necessitate strict adherence to safety protocols in its handling and storage.

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